

# Technical Guide: Solubility of Nonanal-d4 in Organic Solvents

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## Compound of Interest

Compound Name: Nonanal-d4

Cat. No.: B12368655

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This technical guide provides a comprehensive overview of the solubility of **Nonanal-d4** in various organic solvents. Given that deuterium labeling is unlikely to significantly alter solubility characteristics, this guide refers to data available for nonanal as a close and reliable proxy for **Nonanal-d4**. The information is intended to support research, development, and formulation activities where **Nonanal-d4** is utilized.

## Core Topic: Solubility Profile of Nonanal-d4

**Nonanal-d4**, a deuterated form of nonanal, is a saturated fatty aldehyde. Its solubility is dictated by its nine-carbon aliphatic chain and the polar aldehyde functional group. This structure results in a generally nonpolar character, leading to good solubility in a wide range of organic solvents and poor solubility in water.

## Data Presentation: Quantitative and Qualitative Solubility

The following table summarizes the available solubility data for nonanal, which serves as a proxy for **Nonanal-d4**. The data is compiled from various chemical and safety datasheets. It is important to note that precise quantitative data for the solubility of nonanal in many organic solvents is not widely published.

Solvent	Formula	Type	Solubility of Nonanal	Temperature (°C)	Citation
Acetone	C <sub>3</sub> H <sub>6</sub> O	Ketone	Soluble	Not Specified	[1]
Chloroform	CHCl <sub>3</sub>	Halogenated	Soluble	Not Specified	[1][2][3]
Dichloromethane	CH <sub>2</sub> Cl <sub>2</sub>	Halogenated	Soluble	Not Specified	[1]
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	Sulfoxide	≥ 100 mg/mL	Not Specified	
Ethanol (70%)	C <sub>2</sub> H <sub>5</sub> OH	Alcohol	1 mL in 3 mL	Not Specified	
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	Ester	Slightly Soluble	Not Specified	
Ethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Ether	Soluble	Not Specified	
Glycerol	C <sub>3</sub> H <sub>8</sub> O <sub>3</sub>	Polyol	Insoluble	Not Specified	
Mineral Oil	N/A	Hydrocarbon	Soluble	Not Specified	
Propylene Glycol	C <sub>3</sub> H <sub>8</sub> O <sub>2</sub>	Diol	Soluble	Not Specified	
Water	H <sub>2</sub> O	Protic	96 mg/L	25	

## Experimental Protocols

The following section details a general experimental protocol for determining the solubility of **Nonanal-d4** in an organic solvent. This method is based on standard laboratory procedures for solubility assessment.

### Protocol: Gravimetric Method for Solubility Determination

1. Objective: To quantitatively determine the solubility of **Nonanal-d4** in a selected organic solvent at a specific temperature.

2. Materials:

- **Nonanal-d4**
- Selected organic solvent (e.g., ethanol, acetone)
- Analytical balance (readable to 0.1 mg)
- Vials with screw caps
- Constant temperature bath or incubator
- Vortex mixer
- Centrifuge
- Pipettes
- Evaporating dish

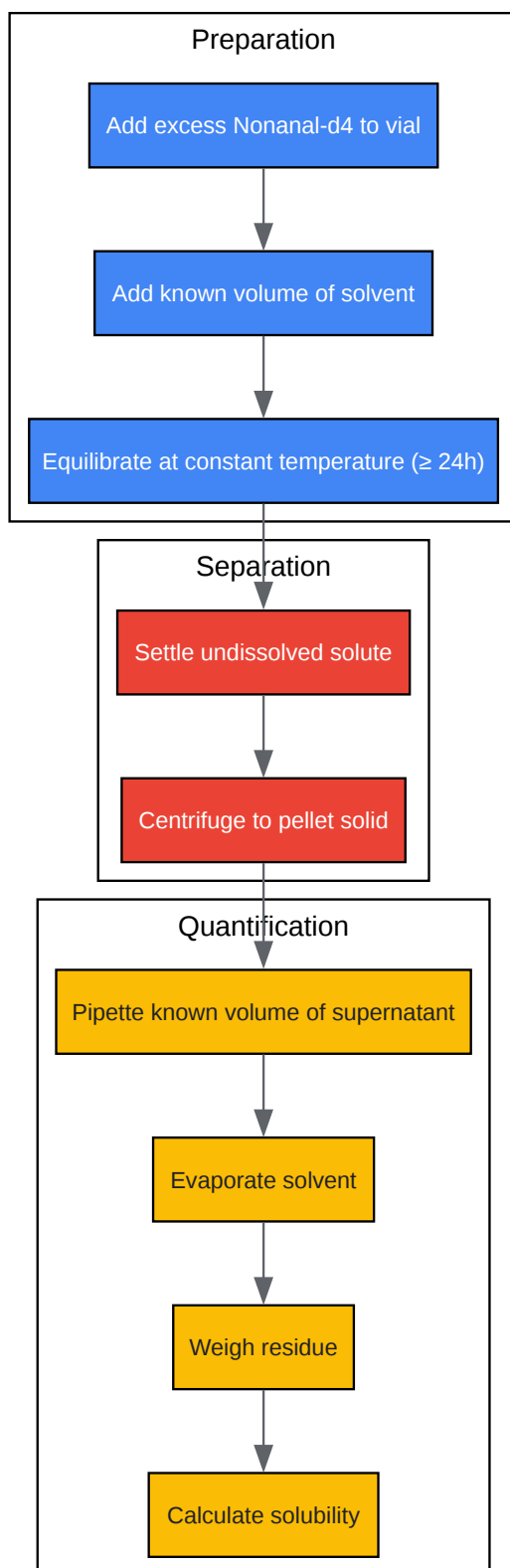
3. Procedure:

- Preparation of Saturated Solution:
  1. Add an excess amount of **Nonanal-d4** to a pre-weighed vial. The amount should be more than what is expected to dissolve.
  2. Pipette a known volume (e.g., 5 mL) of the selected organic solvent into the vial.
  3. Securely cap the vial and place it in a constant temperature bath set to the desired temperature (e.g., 25 °C).
  4. Agitate the mixture using a vortex mixer for 1-2 minutes every hour for at least 24 hours to ensure equilibrium is reached.
- Separation of Undissolved Solute:

1. After the equilibration period, allow the vial to rest in the constant temperature bath for at least 4 hours to let the undissolved solute settle.
  2. Carefully transfer the vial to a centrifuge, ensuring the temperature is maintained as close as possible to the experimental temperature.
  3. Centrifuge the sample at a sufficient speed and duration to pellet all undissolved **Nonanal-d4**.
- Quantification of Dissolved Solute:
    1. Carefully pipette a known volume (e.g., 2 mL) of the clear supernatant into a pre-weighed evaporating dish. Be cautious not to disturb the pellet.
    2. Evaporate the solvent from the dish under a gentle stream of nitrogen or in a fume hood at a controlled temperature.
    3. Once the solvent has completely evaporated, re-weigh the evaporating dish containing the **Nonanal-d4** residue.
4. Calculation:
    - Calculate the mass of the dissolved **Nonanal-d4** by subtracting the initial weight of the evaporating dish from the final weight.
    - Determine the solubility in g/100 mL using the following formula:
      - $\text{Solubility (g/100 mL)} = (\text{Mass of residue (g)} / \text{Volume of supernatant taken (mL)}) * 100$

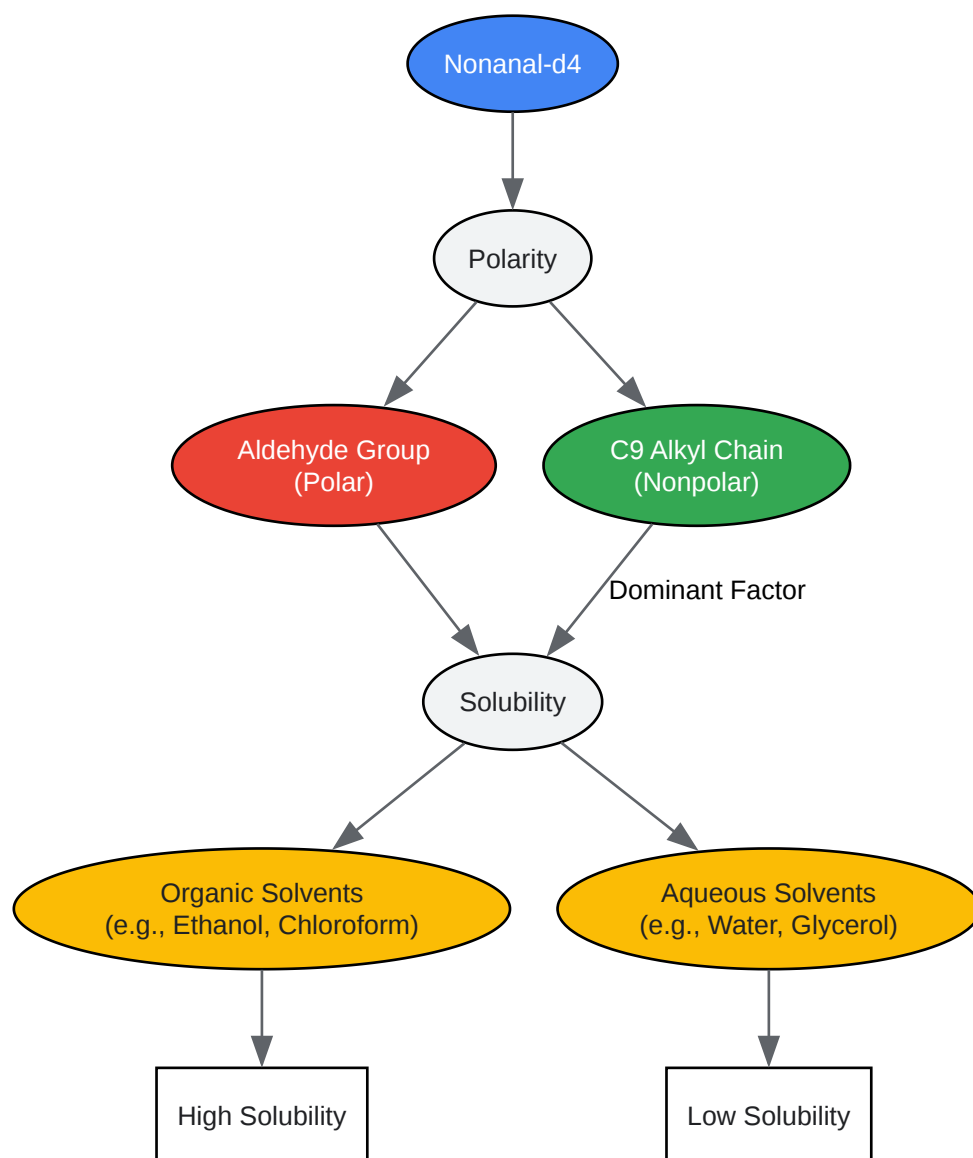
## Mandatory Visualizations

The following diagrams illustrate the logical workflow for determining the solubility of **Nonanal-d4**.



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Caption: Experimental workflow for solubility determination.



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Caption: Factors influencing **Nonanal-d4** solubility.

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## References

- 1. Nonanal | CAS:124-19-6 | Miscellaneous | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. Nonanal | C<sub>9</sub>H<sub>18</sub>O | CID 31289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Nonanal CAS#: 124-19-6 [m.chemicalbook.com]
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